

Sulfallate-d10: Storage Conditions and Shelf Life Stability

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sulfallate-d10

CAS No.: 1794760-34-1

Cat. No.: B587500

[Get Quote](#)

Executive Summary

Sulfallate-d10 is the isotopically labeled analog of the herbicide Sulfallate (CDEC). It serves as a critical internal standard for mass spectrometry (LC-MS/MS, GC-MS), compensating for matrix effects and extraction losses. Its reliability depends entirely on maintaining isotopic integrity (preventing D/H exchange) and chemical stability (preventing hydrolysis and photolysis).

Core Recommendation: Store neat **Sulfallate-d10** at -20°C or lower, protected from light and moisture, under an inert atmosphere (Argon/Nitrogen). Under these conditions, the shelf life typically exceeds 3 years.

Chemical Profile & Isotopic Considerations

Understanding the molecule's structure is the first step in predicting its degradation behavior.

| Property | Specification |
|------------------------|--|
| Compound Name | Sulfallate-d10 (Diethyl-d10) |
| Chemical Name | 2-chloroallyl N,N-bis(pentadeuteroethyl)dithiocarbamate |
| CAS Number (Unlabeled) | 95-06-7 |
| Molecular Formula | C ₈ H ₄ D ₁₀ CINS ₂ |
| Molecular Weight | ~233.85 g/mol (vs. 223.79 g/mol for native) |
| Physical State | Amber oil or low-melting solid |
| Isotopic Labeling | Deuterium atoms located on the two ethyl groups (-C ₂ D ₅). ^{[1][2]} |

Isotopic Stability Insight: The deuterium labels are located on the ethyl groups attached to the nitrogen. Unlike acidic protons (e.g., -OH, -NH), these alkyl-deuteriums are non-exchangeable in neutral protic solvents (like Methanol) under normal conditions. However, extreme pH or enzymatic activity can catalyze exchange or degradation.

Degradation Mechanisms

Sulfallate-d10 is susceptible to three primary degradation pathways. Understanding these allows researchers to mitigate risks during storage and sample preparation.

Hydrolysis (The Primary Threat)

Dithiocarbamate esters are chemically reactive.^{[1][2][3][4][5][6][7]}

- **Alkaline Conditions (pH > 8):** Rapid hydrolysis occurs. The hydroxide ion attacks the thiocarbonyl carbon, cleaving the ester to release Diethylamine-d10, Carbon Disulfide (CS₂), and 2-Chloroallyl alcohol.
- **Acidic Conditions (pH < 4):** Slower decomposition compared to base, but eventually leads to cleavage into the amine salt and CS₂.
- **Neutral Conditions:** Most stable.

Photolysis

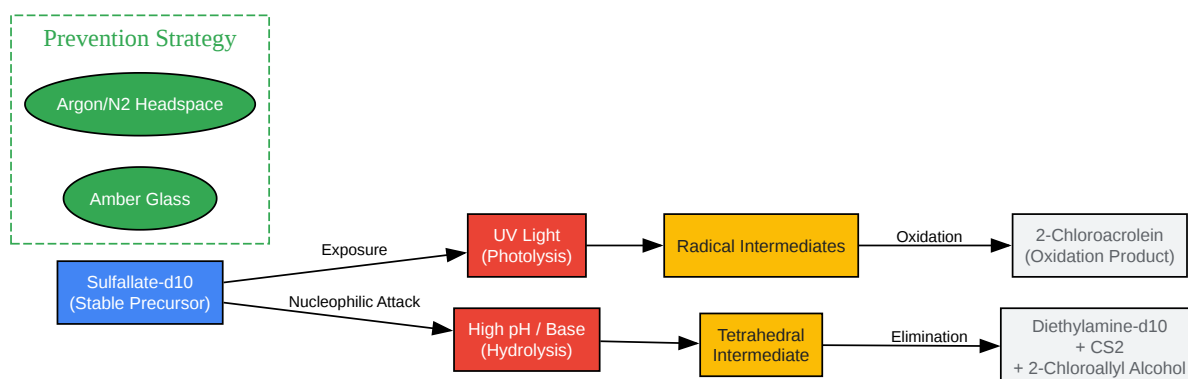
Sulfallate absorbs UV light. Exposure to sunlight or intense laboratory lighting generates radical species, leading to the formation of 2-chloroacrolein and sulfur oxides. The half-life in vapor phase under sunlight is approximately 4 hours.[2][3]

Oxidation

Sulfur atoms in the dithiocarbamate moiety are prone to oxidation, forming sulfoxides or disulfides if exposed to air for prolonged periods.

Pathway Visualization

The following diagram maps the degradation logic and checkpoints.



[Click to download full resolution via product page](#)

Caption: Degradation pathways of **Sulfallate-d10** showing critical control points (Light and pH) leading to specific breakdown products.

Storage Protocols

Neat Standard (Long-Term Storage)

- Container: Amber glass vial with a Teflon-lined screw cap.

- Atmosphere: Flush headspace with Argon or Nitrogen before sealing.
- Temperature: -20°C (Freezer).
- Desiccation: Store the vial inside a secondary container (jar) with desiccant packs to prevent moisture condensation upon thawing.

Working Solutions (Short-Term)

- Solvent Choice:
 - Preferred: Acetonitrile (Aprotic, minimizes hydrolysis risk).
 - Acceptable: Methanol (Protic, but stable if neutral and cold).
 - Avoid: Water, basic buffers, or acidified solvents for long-term storage.
- Concentration: Higher concentrations (>100 µg/mL) are generally more stable than dilute solutions.
- Stability Window:
 - At -20°C: 6–12 months.
 - At 4°C: 1 month.
 - Room Temp: < 24 hours.

| Condition | Recommended | Forbidden |
|-------------|--------------------------------|-------------------------------|
| Temperature | -20°C ± 5°C | > 25°C (Room Temp) |
| Light | Dark / Amber Glass | Direct Sunlight / UV |
| Atmosphere | Inert Gas (Ar/N ₂) | Air (Oxygen/Moisture) |
| Solvent | Acetonitrile, Methanol | Water, Basic Buffers (pH > 7) |

Shelf Life & Self-Validating Protocols

Do not rely solely on the printed expiration date. Use the following Self-Validating System to verify integrity before critical assays.

The "Isotopic Purity Check" (LC-MS/MS)

Before using a stored stock solution, run a quick scan to ensure no "d0" (unlabeled) Sulfallate has formed or contaminated the standard, and that the signal intensity hasn't dropped due to degradation.

Protocol:

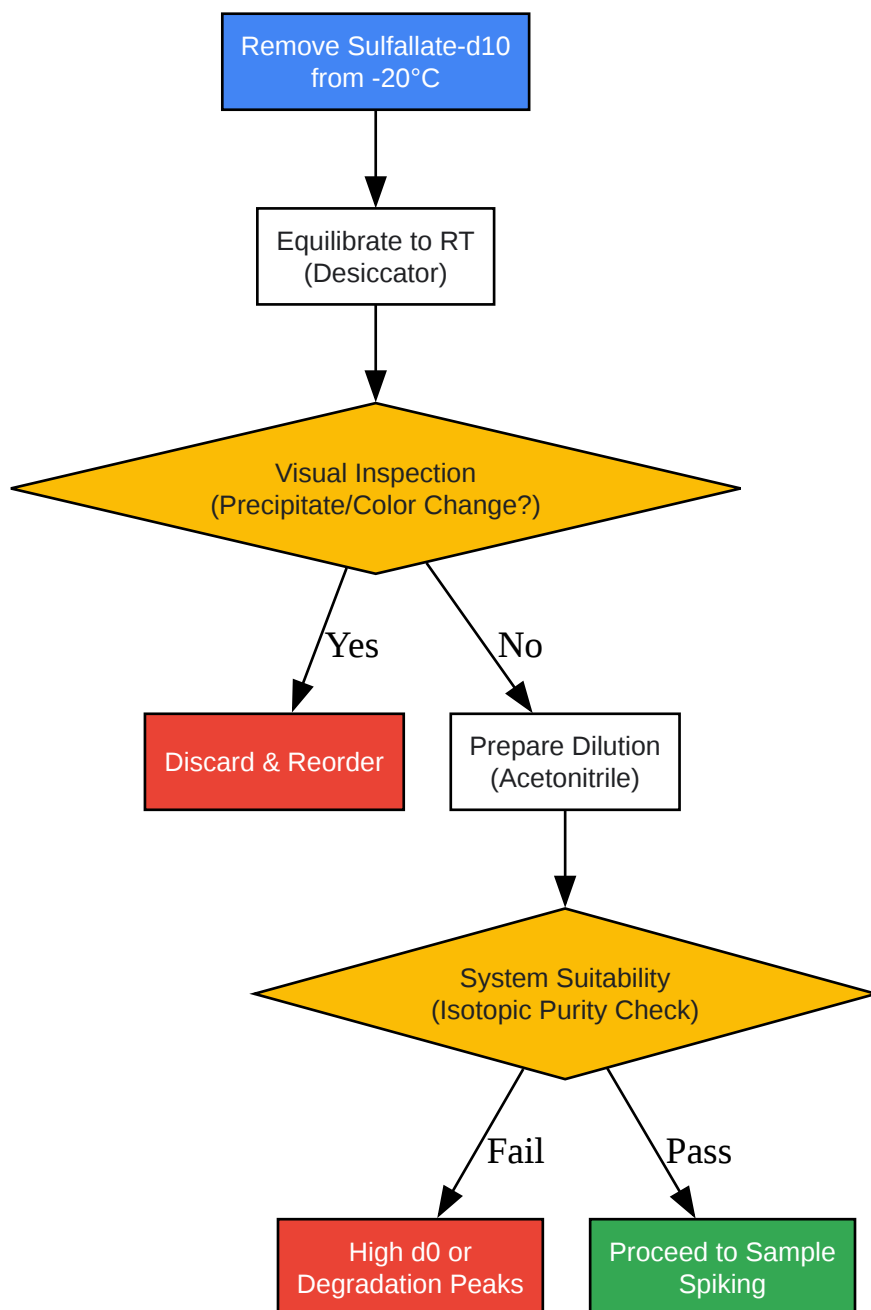
- Prepare: Dilute **Sulfallate-d10** stock to 100 ng/mL in Acetonitrile.
- Inject: 5 μ L into LC-MS/MS.
- Monitor Transitions:
 - Target (d10): Precursor \sim 234 \rightarrow Product (Quantifier).
 - Contaminant (d0): Precursor \sim 224 \rightarrow Product.
- Criteria: The d0 peak area must be $<$ 0.5% of the d10 peak area.

Chemical Purity Check (Full Scan)

- Scan Range: 50–300 m/z.
- Look for:
 - Peak at m/z \sim 76 (CS_2).
 - Peak at m/z \sim 83 (Diethylamine-d10 fragment).
- Result: Presence of these low-mass peaks indicates hydrolysis.

Analytical Workflow Integration

The following diagram illustrates how to integrate the stability checks into a routine analytical workflow.



[Click to download full resolution via product page](#)

Caption: Decision tree for handling **Sulfallate-d10** standards, ensuring only validated materials enter the analytical stream.

References

- National Toxicology Program (NTP). (2021). Report on Carcinogens, Fifteenth Edition: Sulfallate. U.S. Department of Health and Human Services. Retrieved from [\[Link\]](#)[2]

- PubChem. (n.d.).^[1] Sulfallate (Compound CID 7216).^[1] National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- IARC. (1983).^[2]^[3] Sulfallate. IARC Monographs on the Evaluation of the Carcinogenic Risk of Chemicals to Humans. Vol 30. International Agency for Research on Cancer.^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Sulfallate | C₈H₁₄CIN₂ | CID 7216 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. Sulfallate - 15th Report on Carcinogens - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Degradation Study on Sulfasalazine and a Validated HPLC-UV Method for its Stability Testing - PMC [pmc.ncbi.nlm.nih.gov]
- 6. rsquarel.org [rsquarel.org]
- 7. Kinetics and mechanistic studies of the hydrolysis of diisocyanate-derived bis-thiocarbamates of cysteine methyl ester - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Sulfallate-d₁₀: Storage Conditions and Shelf Life Stability]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b587500/docs#sulfallate-d10-storage-conditions-and-shelf-life-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)